

Comparison of Historical Albedo Reconstruction Models

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Compound of Interest

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The accuracy of historical albedo reconstructions is paramount for their application in climate studies. Validation is typically performed by comparing the reconstructed albedo values with ground-based measurements from established networks. The following table summarizes the performance of several key historical albedo products based on validation against in-situ data.

Albedo Product	Core Satellite Sensor(s)	Temporal Coverage	Spatial Resolution	Key Findings from Validation Studies
GAC43	NOAA/AVHRR, MetOp/AVHRR	1979–2020	0.05° x 0.05°	Demonstrates good stability over its long time series. Shows comparable accuracy to C3S with a Root Mean Square Error (RMSE) of approximately 0.03 and a smaller positive bias of 0.012 when validated against in-situ measurements. [1]
CLARA-A3	NOAA/AVHRR	1979–present	25 km x 25 km	Exhibits significant noise and larger uncertainty in the pre-2000s period due to limited observational data. [1] Validation against in-situ data shows the highest RMSE (~0.042) and bias (0.02) among the

compared
products.[\[1\]](#)

C3S	NOAA/AVHRR, SPOT-VGT, PROBA-V, Sentinel-3 OLCI/SLSTR	1981–present	~1 km to 4 km	Shows substantial biases in the earlier part of the record due to challenges in sensor intercalibration. [1] The overall accuracy is comparable to GAC43 with an RMSE of about 0.03. [1]
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MCD43 (MODIS)	Terra/MODIS, Aqua/MODIS	2000–present	500 m	Generally considered a high-quality product with the lowest RMSE (~0.023) and minimal bias in validation studies. [1] Often used as a benchmark for evaluating other albedo products. [2]
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GLASS	NOAA/AVHRR, Terra/MODIS, Aqua/MODIS	1981–present	1 km to 0.05°	Validation against FLUXNET data has shown high quality and accuracy, making
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it suitable for
long-term
environmental
change studies.

[\[3\]](#)

Experimental Protocols for Validation

The validation of historical albedo reconstructions is a multi-step process that involves comparing satellite-derived albedo with ground-based measurements. A generalized experimental protocol is outlined below.

In-situ Data Acquisition and Processing

- **Data Source:** Ground-based measurements are primarily sourced from established networks such as the Surface Radiation Budget Network (SURFRAD), FLUXNET, and the Baseline Surface Radiation Network (BSRN).[\[1\]](#)[\[4\]](#) These networks provide high-frequency measurements of upward and downward shortwave radiation.
- **Albedo Calculation:** Surface albedo is calculated as the ratio of upwelling (reflected) to downwelling (incoming) shortwave radiation.
- **Temporal Matching:** To compare with satellite products that have daily or multi-day temporal resolutions, the high-frequency ground measurements are typically averaged over a specific time window (e.g., around local solar noon) to be representative of the satellite overpass time.[\[1\]](#)
- **Data Filtering:** Data are filtered to remove periods of cloud cover and snow, unless the study specifically aims to validate albedo under these conditions.[\[1\]](#)

Satellite Albedo Product Acquisition

- The historical albedo reconstruction data is obtained from the respective data archives (e.g., NASA's Earth Observing System Data and Information System, Copernicus Climate Change Service).

Spatio-temporal Collocation

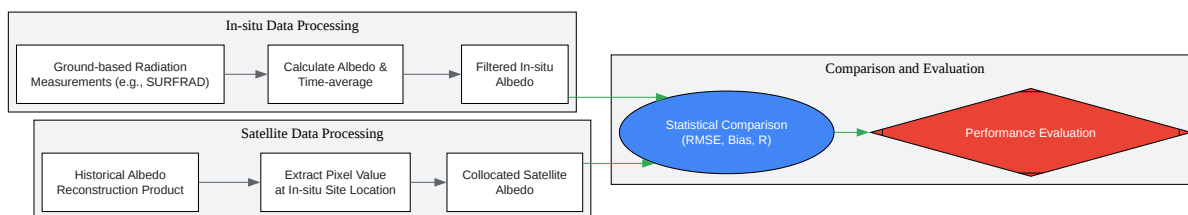
- **Spatial Matching:** The satellite pixel corresponding to the geographic location of the in-situ measurement site is identified. A significant challenge in this step is the "point-to-pixel" problem, where the small footprint of the ground instrument may not be representative of the entire, much larger satellite pixel.^[5]
- **Temporal Matching:** The satellite albedo data for the dates corresponding to the processed in-situ measurements are extracted.

Performance Evaluation

- **Statistical Metrics:** The collocated satellite and in-situ albedo values are compared using statistical metrics such as:
 - **Root Mean Square Error (RMSE):** To quantify the overall magnitude of the error.
 - **Bias (Mean Bias Error):** To determine if the satellite product systematically overestimates or underestimates the albedo.
 - **Correlation Coefficient (R):** To measure the linear relationship between the satellite and in-situ data.
- **Stratified Analysis:** The analysis is often stratified by land cover type, season, and sensor to understand the performance of the albedo product under different conditions.^[1]

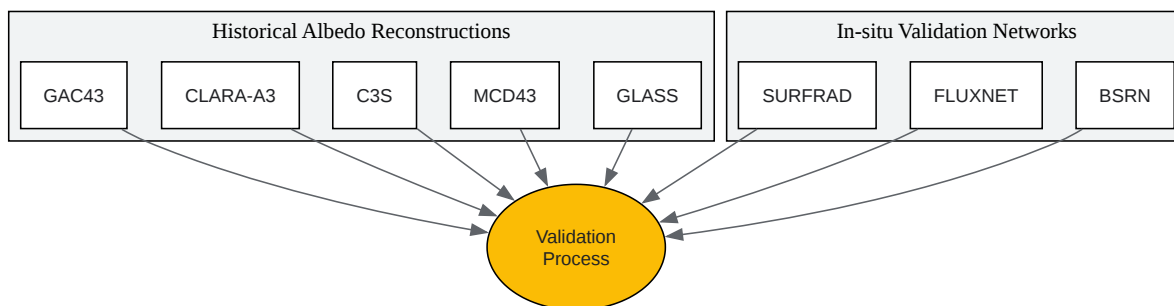
Visualization of Validation Workflow

The following diagrams illustrate the logical flow of the validation process for historical albedo reconstructions.



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A generalized workflow for the validation of historical albedo reconstructions.



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Key data sources for the validation of historical albedo reconstructions.

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